

# Methylamine Hydrochloride Solubility in Organic Solvents: A Technical Guide

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## Compound of Interest

Compound Name: Methylamine

Cat. No.: B109427

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This technical guide provides a comprehensive overview of the solubility of **methylamine** hydrochloride in various organic solvents. Understanding the solubility characteristics of this compound is critical for its application in organic synthesis, pharmaceutical development, and materials science. This document compiles quantitative and qualitative solubility data, details relevant experimental protocols, and presents logical workflows through diagrams to aid researchers in their work.

## Introduction to Methylamine Hydrochloride

**Methylamine** hydrochloride ( $\text{CH}_3\text{NH}_2\cdot\text{HCl}$ ), also known as methylammonium chloride, is the hydrochloride salt of the simplest primary amine, **methylamine**. It presents as a white to off-white crystalline solid that is hygroscopic, meaning it readily absorbs moisture from the atmosphere.<sup>[1][2]</sup> Its utility as a precursor and intermediate in the synthesis of a wide range of compounds, including pharmaceuticals, agrochemicals, and dyes, makes its solubility profile a key parameter for process development, purification, and formulation.<sup>[3][4]</sup> The ionic nature of this salt generally dictates high solubility in polar solvents and limited solubility in nonpolar organic solvents.<sup>[2]</sup>

## Quantitative and Qualitative Solubility Data

The solubility of **methylamine** hydrochloride varies significantly across different organic solvents. The following tables summarize the available data, providing a comparative reference

for solvent selection in experimental design.

Table 1: Quantitative Solubility Data

Solvent	Solubility ( g/100 g of solvent)	Temperature (°C)	Molar Concentration (mM)
Ethanol	29.1	78	-
Dimethyl Sulfoxide (DMSO)	1.4 (14 mg/mL)	25	207.34
Water	100 (1 g in 10 mL)	Not Specified	-
Water	0.108 (1080 mg/L)	20	-

Note: There is a discrepancy in the reported water solubility values. While most sources describe it as "very soluble," one source provides a quantitative value of 1080 mg/L, which is significantly lower.<sup>[5][6]</sup> Researchers should verify the solubility in water for their specific application.

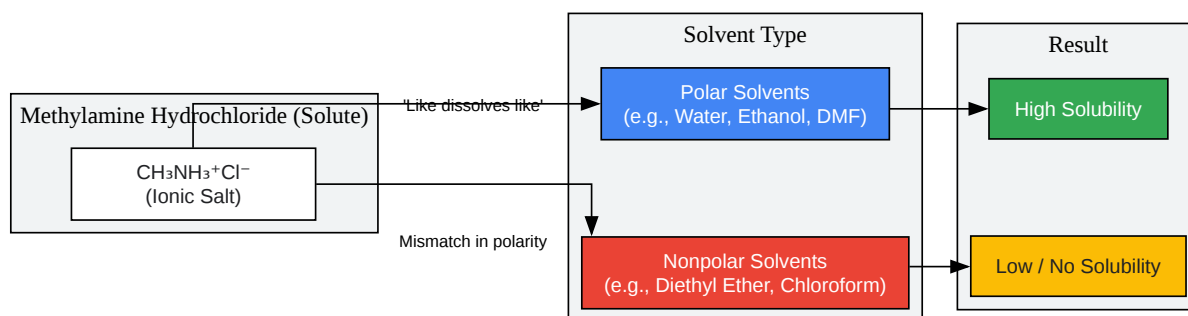
Table 2: Qualitative Solubility Data

Solvent	Solubility Description
N,N-Dimethylformamide (DMF)	Very Soluble[5][6][7]
Methanol	Soluble[3][5][6]
Ethanol	Soluble[1][3]
n-Butanol	Somewhat less soluble than in ethanol[8]
Glacial Acetic Acid	Sparingly Soluble[5][6][7]
Chloroform	Very Slightly Soluble[5][6][7] / Insoluble[1][9]
Acetone	Insoluble[1][9]
Diethyl Ether	Insoluble[1][9]
Ethyl Acetate	Insoluble[1][3][9]

## Factors Influencing Solubility

The dissolution of **methylamine** hydrochloride is governed by several key factors inherent to its structure and the properties of the solvent.

- **Polarity:** As an ionic salt, **methylamine** hydrochloride's solubility is highest in polar protic solvents like water and alcohols, which can effectively solvate both the methylammonium cation and the chloride anion through hydrogen bonding and ion-dipole interactions.[2] Its solubility decreases sharply in nonpolar or weakly polar aprotic solvents.
- **Temperature:** The solubility of ionic compounds like **methylamine** hydrochloride generally increases with temperature.[2] This principle is fundamental to purification techniques such as recrystallization.
- **pH:** In aqueous solutions, pH can influence the equilibrium between the methylammonium ion and its free base, **methylamine**. However, as a salt of a weak base and a strong acid, it remains soluble across a wide pH range.[2]



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**Caption:** Logical relationship between solvent polarity and solubility.

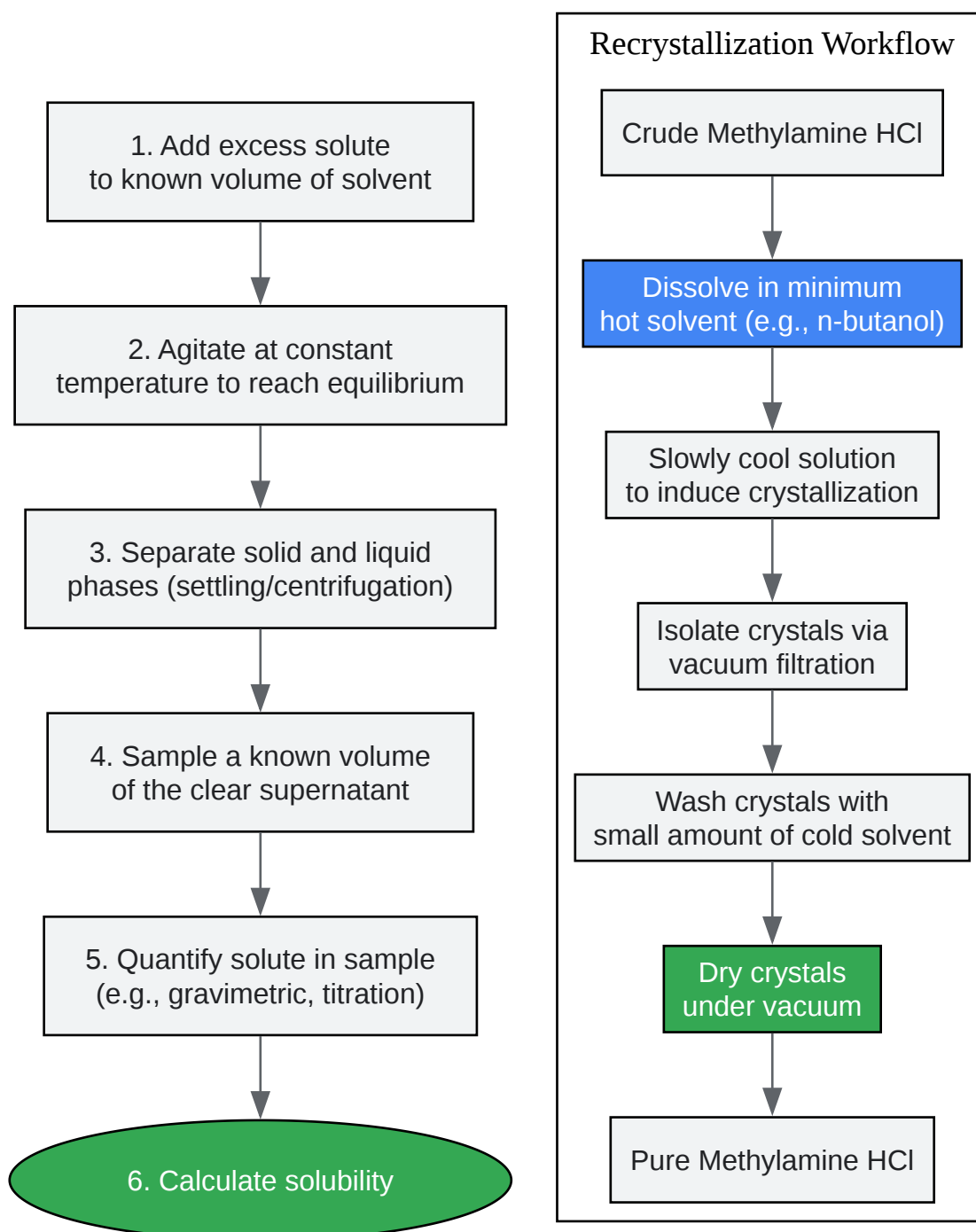
## Experimental Protocols

Accurate determination of solubility and effective purification are essential for the successful application of **methylamine** hydrochloride.

This protocol outlines a standard method for determining the solubility of a compound in a given solvent at a specific temperature.

- **Preparation:** Add an excess amount of finely powdered **methylamine** hydrochloride to a known volume of the organic solvent in a sealed container (e.g., a screw-cap vial or flask).
- **Equilibration:** Agitate the mixture at a constant, controlled temperature for a sufficient period to ensure equilibrium is reached (e.g., 24-48 hours). A shaking water bath or magnetic stirrer in a temperature-controlled environment is ideal.
- **Phase Separation:** Allow the undissolved solid to settle. If necessary, centrifuge the sample to ensure a clear separation of the solid and liquid phases.
- **Sampling:** Carefully extract a known volume of the clear, saturated supernatant, avoiding any solid particles.

- Quantification: Determine the concentration of **methylamine** hydrochloride in the sample. This can be achieved by evaporating the solvent to dryness and weighing the residue, or through analytical techniques such as titration or chromatography.
- Calculation: Express the solubility in the desired units, such as g/100 mL, g/100 g, or mol/L.



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